Comparative Mass Spectrometry Profiling: 1,2-Benzoxazol-5-amine vs. Structural Isomers

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Compound of Interest

Compound Name:	*3-(1-Methylpiperidin-4-yl)-1,2-benzoxazol-5-amine*
CAS No.:	*823191-42-0*
Cat. No.:	*B3358844*

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Executive Summary

1,2-Benzoxazol-5-amine (MW 134.14 Da) is a privileged scaffold in medicinal chemistry, serving as a precursor for antipsychotics (e.g., Risperidone derivatives) and antibacterials. Its mass spectrometric behavior is defined by a unique isoxazole-to-phenol rearrangement prior to fragmentation.

This guide compares the fragmentation performance of 1,2-benzoxazol-5-amine against its primary structural isomer, 2,1-benzoxazol-5-amine (anthranil). While both share the formula C

H

N

O, they exhibit distinct dissociation pathways governed by the lability of the N–O bond. Correct identification relies on detecting the specific "signature" loss of CO (28 Da) driven by the phenolic rearrangement, contrasting with the nitrene-mediated pathways of anthranils.

Part 1: Mechanistic Principles

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The "Indoxazene-Salicylonitrile" Rearrangement

The critical determinant in the MS analysis of 1,2-benzisoxazoles is their thermal and electronic instability. Unlike standard heterocycles that fragment directly, 1,2-benzoxazol-5-amine undergoes a rapid isomerization upon ionization (especially in Electron Ionization, EI).

- N–O Bond Cleavage: The weak N–O bond (approx. 55 kcal/mol) cleaves first.
- Isomerization: The ring opens to form a transient 5-amino-2-cyanophenol species.
- Fragmentation: The resulting phenol ion drives the loss of Carbon Monoxide (CO), a hallmark of phenolic mass spectra.

Key Diagnostic Ions (EI, 70 eV):

- m/z 134 (M

  ): Molecular ion, typically robust.
- m/z 106 ([M-CO]

  ): Base peak or high abundance. Formed via the expulsion of CO from the rearranged phenol.
- m/z 79 ([M-CO-HCN]

  ): Secondary fragment formed by the subsequent loss of HCN from the m/z 106 ion.

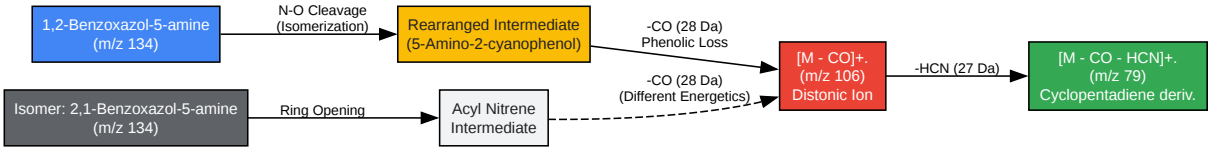
Comparison: 1,2-Benzoxazole vs. 2,1-Benzoxazole (Anthranil)

While 1,2-benzoxazoles rearrange to phenols, 2,1-benzoxazoles (anthranils) rearrange to acyl nitrenes or ketenimines. This subtle mechanistic divergence alters the energetics of the CO loss and the intensity of the [M-1]

ions.

Mechanistic Pathway Diagram

The following diagram illustrates the divergent pathways between the target molecule and its anthranil isomer.



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Caption: Comparative fragmentation pathways. The 1,2-isomer (top) proceeds via a phenolic intermediate, while the 2,1-isomer (bottom) proceeds via a nitrene species.

Part 2: Comparative Analysis & Data

This section compares the target molecule against its most common "confounder" isomers.

Table 1: Diagnostic Ion Comparison (EI-MS)

Feature	1,2-Benzoxazol-5-amine **(Target)**	2,1-Benzoxazol-5-amine **(Anthranil)**	5-Amino-1,3-Benzoxazole
Rearrangement	To o-cyanophenol	To acyl nitrene	None (Stable)
Base Peak	m/z 106 [M-CO]	m/z 106 or m/z 133 [M-H]	m/z 134 [M]
[M-CHO] (m/z 105)	Low Intensity (<10%)	Medium Intensity	High Intensity
m/z 79 Abundance	High (Sequential loss)	Moderate	Low
Stability	Low (Prone to ring opening)	Low	High

Interpretation Guide

- The CO Loss (m/z 106): If m/z 106 is the base peak, the molecule is likely the 1,2-isomer. The phenolic rearrangement is energetically favorable, driving this loss.

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- The CHO Loss (m/z 105): If you observe a strong peak at m/z 105, suspect the 1,3-benzoxazole isomer. The 1,2-isomer rarely loses a radical CHO fragment directly.
- The [M-H] Peak (m/z 133): Anthranils (2,1-isomers) often show a stronger proton loss due to the formation of stabilized nitrene resonance structures.

Part 3: Experimental Protocols

To ensure reproducible data, follow these standardized protocols for ESI-MS/MS and EI-MS.

Protocol A: LC-ESI-MS/MS (Soft Ionization)

Objective: Structural confirmation via Collision-Induced Dissociation (CID).

- Sample Preparation:
  - Dissolve 1 mg of 1,2-benzoxazol-5-amine in 1 mL of Methanol (HPLC grade).
  - Dilute 1:100 with 0.1% Formic Acid in Water/Acetonitrile (50:50). Final concentration: ~10 µg/mL.
- Instrument Settings (Triple Quadrupole):
  - Ionization: ESI Positive Mode (+).
  - Capillary Voltage: 3.5 kV.
  - Cone Voltage: 30 V (Optimized for [M+H]+ stability).
  - Collision Energy (CID): Ramp 15–35 eV.
- Workflow:
  - Isolate Precursor: m/z 135.1 [M+H]

    .
  - Apply Collision Energy.

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- Monitor Transitions:
  - Quantifier: 135.1

    107.1 (Loss of CO). Note: In ESI, protonation may shift the neutral loss mechanism.
  - Qualifier: 135.1

    80.1 (Loss of CO + HCN).

Protocol B: GC-EI-MS (Hard Ionization)

Objective: Fingerprinting and library matching.

- Inlet Conditions:
  - Temperature: 250°C.
  - Split Ratio: 50:1.
- Column:
  - Type: 5% Phenyl-methylpolysiloxane (e.g., HP-5ms).
  - Program: 60°C (1 min)

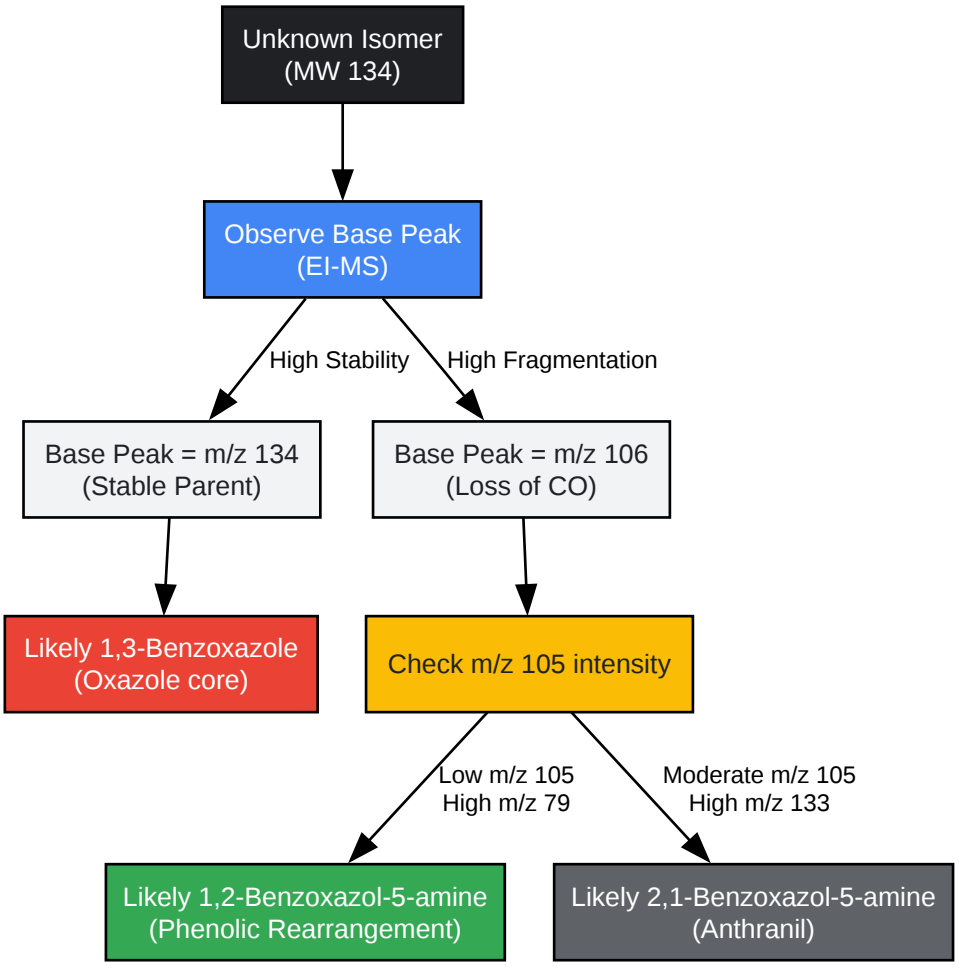
    20°C/min

    280°C.
- MS Source:
  - Mode: Electron Impact (70 eV).
  - Source Temp: 230°C.
  - Scan Range: m/z 40–300.

Part 4: Decision Logic for Isomer Differentiation

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Use the following logic flow to definitively identify the 1,2-benzoxazol-5-amine scaffold from MS data.



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Caption: Logical decision tree for distinguishing benzoxazole amine isomers based on EI-MS peak intensities.

References

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